

Properties & Storage Specifications

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Compound Focus: Conteltinib

CAS No.: 1384860-29-0

Cat. No.: S524211

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Conteltinib is a small molecule kinase inhibitor with the chemical formula C₃₂H₄₅N₉O₃S and a molecular weight of 635.82 g/mol [1] [2]. The following table summarizes its critical storage and handling parameters.

Table 1: Conteltinib (CT-707) Storage and Handling Summary

Parameter	Specification	Rationale & Notes
Recommended Storage (Powder)	-20°C [1] [2]	Standard condition for long-term stability of small molecules.
Recommended Storage (Solution)	-80°C [2]	Lower temperature mitigates solvent-related degradation.
Storage Environment	Cool, well-ventilated area; tightly sealed container [1] [2].	Protects from moisture and environmental contaminants.
Light Sensitivity	Protect from light [1] [2].	Standard practice to prevent photodegradation.
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing/reducing agents [1] [2].	Prevents hazardous reactions or compound decomposition.
Form	Solid (powder) [1] [2]	-
CAS Number	1384860-29-0 [1] [2]	-

Detailed Handling & Safety Protocols

Personal Protective Equipment (PPE)

- **Eye protection:** Safety goggles with side-shields.
- **Hand protection:** Protective gloves.
- **Skin and body protection:** Impervious clothing.
- **Respiratory protection:** A suitable respirator is recommended, especially to avoid inhaling dust or aerosols [1] [2].

Safe Handling Procedures

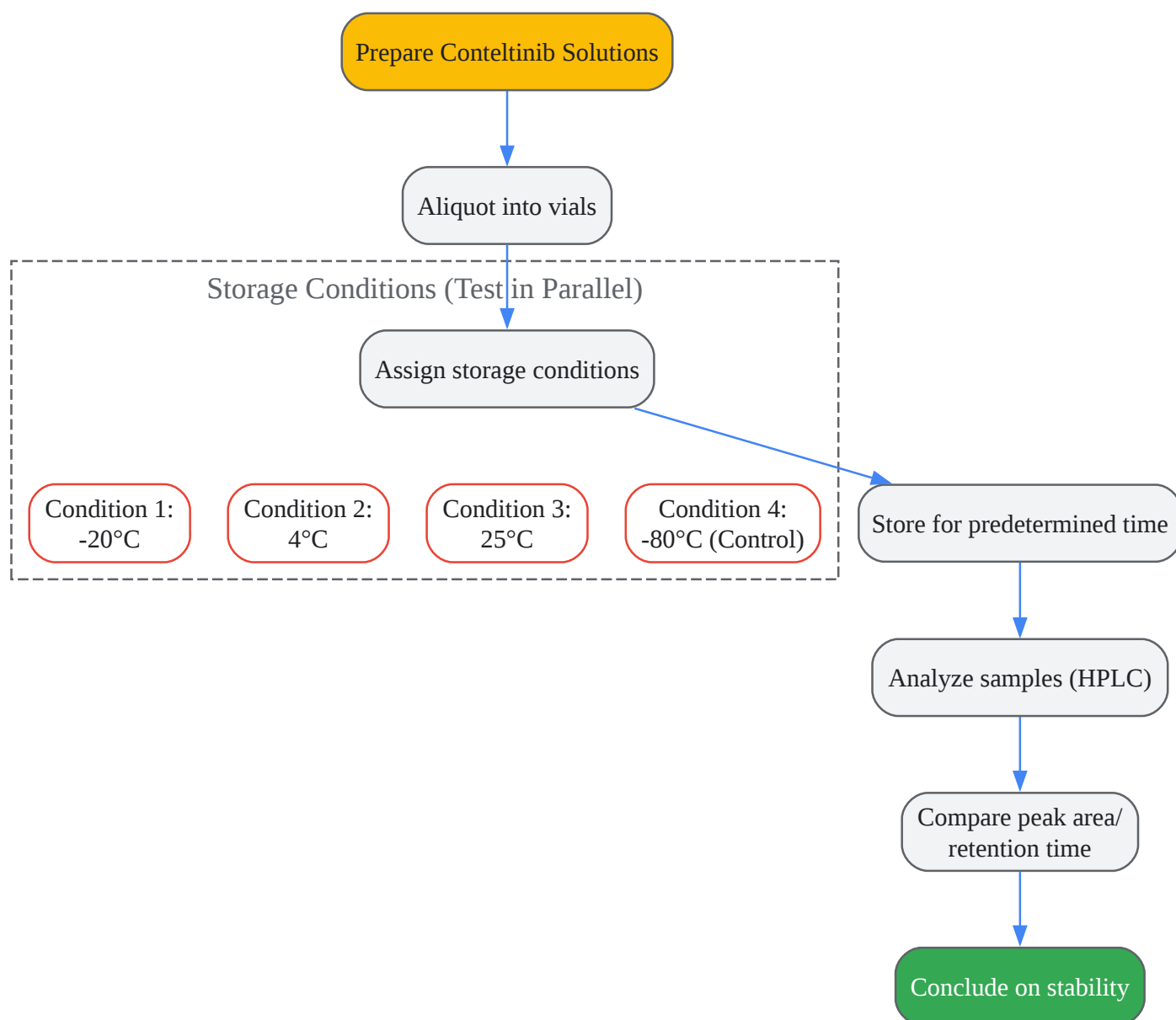
- **Handling Precautions:** Avoid inhalation, contact with eyes and skin. Use only in areas with appropriate exhaust ventilation and avoid dust and aerosol formation [1] [2].
- **First Aid Measures:**
 - **Inhalation:** Relocate to fresh air. Administer CPR if breathing is difficult, avoiding mouth-to-mouth resuscitation.
 - **Skin contact:** Rinse thoroughly with large amounts of water. Remove contaminated clothing and seek medical attention.
 - **Eye contact:** Flush immediately with large amounts of water for several minutes, removing contact lenses if present. Seek prompt medical attention.
 - **Ingestion:** Rinse mouth with water if conscious. Do **NOT** induce vomiting. Seek immediate medical attention [1] [2].

Accidental Spill Response

- Use full personal protective equipment.
- Absorb solutions with a finely-powdered liquid-binding material (e.g., diatomite).
- Decontaminate surfaces and equipment by scrubbing with alcohol.
- Avoid releasing the material into the environment. Collect and dispose of contaminated material according to local, state, and federal regulations [1] [2].

Experimental Stability Assessment Protocol

The following workflow outlines a general procedure for assessing the stability of **Conteltinib** under various storage conditions. This is critical for establishing validated in-house storage periods for stock solutions.



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Workflow Title: Experimental Stability Assessment for Conteltinib

Materials and Methods

- **HPLC Analysis:** Utilize a validated HPLC method. A referenced method for a similar tyrosine kinase inhibitor, Alectinib, used a C18 column, a UV detector set at 339 nm, and a mobile phase of acetonitrile and water (or a buffer like ammonium formate) in a gradient elution. The method should be validated for linearity, precision, and accuracy [3].

- **Sample Preparation:** Prepare a stock solution of **Conteltinib** in a suitable solvent like DMSO (in which it is highly soluble, ~4500 mg/L) [3]. Create aliquots and store them under the conditions to be tested (e.g., -80°C, -20°C, 4°C, 25°C) and for different durations (e.g., 1 day, 1 week, 1 month, 3 months).
- **Analysis:** At each time point, analyze the aliquots alongside a freshly prepared standard. Monitor for changes in the chromatographic profile, such as a decrease in the main peak area or the appearance of new peaks, which indicate degradation [3].

Application Notes for Researchers

- **Solubility for Stock Solutions:** For preparing concentrated stock solutions, **Conteltinib** shows the highest solubility in **DMSO** (approximately 4500 mg/L). It is also reasonably soluble in methanol (~1990 mg/L) and chloroform (~620 mg/L). Its aqueous solubility is very low (~10 µg/mL) [3]. Therefore, DMSO is the recommended solvent for most biological assay applications.
- **pH Considerations:** While specific pH-solubility data for **Conteltinib** is unavailable in the search results, related kinase inhibitors can be unstable at extreme pH levels [3]. Buffering stock solutions to a neutral pH is generally advisable unless experimental conditions dictate otherwise.
- **Use and Disposal:** This compound is for research use only and is not for human or veterinary use [1]. It is harmful if swallowed and very toxic to aquatic life [2]. Dispose of waste and contaminated material in accordance with all local, federal, and state regulations [1] [2].

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References

1. Material Safety Data Sheet of Conteltinib | AbMole BioScience [abmole.com]
2. Conteltinib|1384860-29-0|MSDS [dcchemicals.com]
3. Solubility, pH-Solubility Profile, pH-Rate Profile, and Kinetic ... [mdpi.com]

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